

Optimal storage and handling conditions for Lasofoxifene powder

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Compound of Interest

Compound Name: Lasofoxifene

Cat. No.: B133805

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Lasofoxifene Powder: Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the optimal storage, handling, and troubleshooting for **Lasofoxifene** powder to ensure experimental integrity and safety.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Lasofoxifene** powder?

A1: For long-term storage, **Lasofoxifene** powder should be kept at -20°C, which ensures stability for up to three years.^{[1][2]} For shorter periods of up to two years, storage at 4°C is also acceptable.^{[1][3]}

Q2: How should I store **Lasofoxifene** once it is dissolved in a solvent?

A2: Stock solutions of **Lasofoxifene** should be aliquoted to avoid repeated freeze-thaw cycles.^[1] For maximum stability, store these aliquots at -80°C for up to six months or at -20°C for up to one month.

Q3: Is **Lasofoxifene** powder sensitive to light?

A3: Yes, **Lasofoxifene** should be protected from light. It is recommended to store it out of direct sunlight in a dry, well-ventilated area. The compound is expected to degrade slowly through photolysis.

Q4: What is the physical appearance of high-quality **Lasofoxifene** powder?

A4: High-quality **Lasofoxifene** should be a white to off-white solid powder. Any significant deviation from this appearance could indicate degradation or impurity.

Q5: In which solvents is **Lasofoxifene** soluble?

A5: **Lasofoxifene** is soluble in Dimethyl Sulfoxide (DMSO) and Chloroform. It is not soluble in water. For in vitro studies, DMSO is commonly used. One supplier notes a solubility of 9.09 mg/mL in DMSO, which may require ultrasonication and pH adjustment to 4 with 1 M HCl to achieve.

Data Presentation: Storage & Solubility

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Powder (Long-term)	-20°C	Up to 3 years	Protect from light and moisture.
Powder (Short-term)	4°C	Up to 2 years	Keep tightly sealed in a dry, dark place.
In Solvent	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.
In Solvent	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.

Table 2: Solubility Profile

Solvent	Solubility	Concentration	Notes
DMSO	Soluble	9.09 mg/mL (21.98 mM)	May require sonication and pH adjustment. Use newly opened, non-hygroscopic DMSO for best results.
Chloroform	Soluble	-	Data on maximum concentration not specified.
Water	Not Soluble	-	Insoluble.

Troubleshooting Guide

Q1: My **Lasofoxifene** powder appears discolored (e.g., brownish or clumpy). What should I do?

A1: A color change or clumping may indicate degradation, possibly due to moisture or improper storage. It is recommended to use a fresh, unopened vial for your experiments to ensure result accuracy. If that is not possible, assess the solubility and performance in a small-scale, non-critical experiment before proceeding.

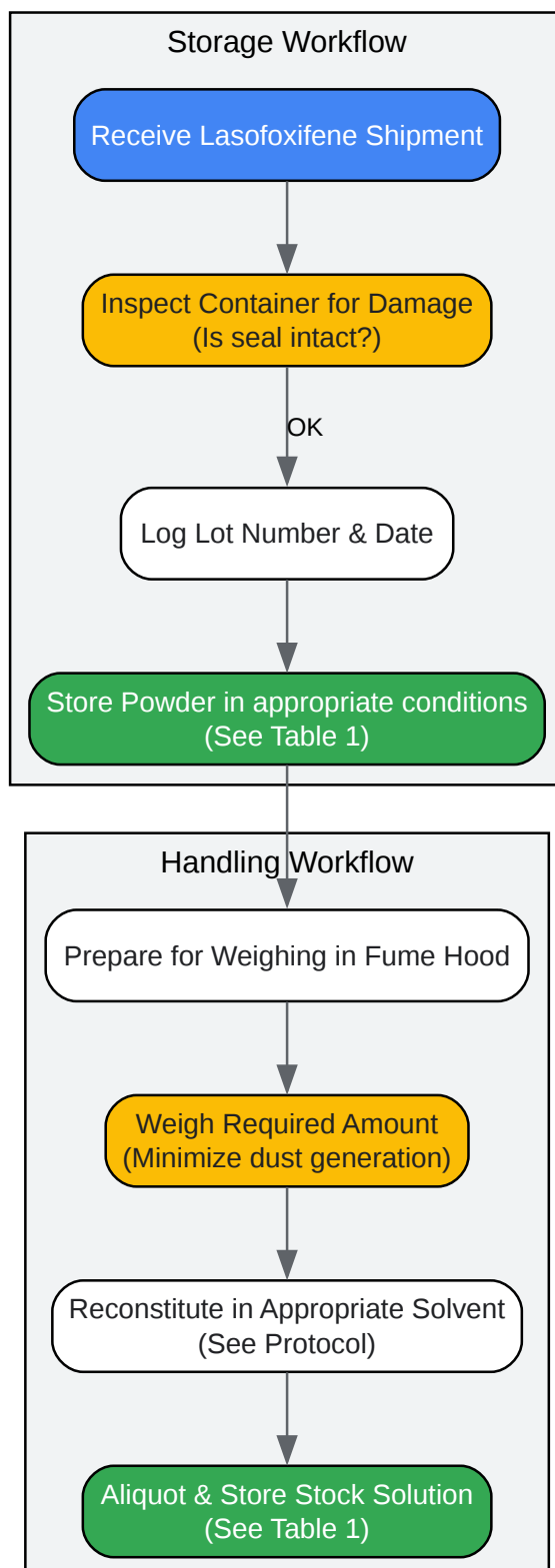
Q2: I am having trouble dissolving the **Lasofoxifene** powder in DMSO.

A2: Several factors can affect solubility. First, ensure you are using fresh, high-quality DMSO, as hygroscopic (water-absorbed) DMSO can significantly impact solubility. If the powder still does not dissolve, gentle heating and/or sonication can be used to aid dissolution. For some preparations, adjusting the pH to 4 with 1 M HCl may also be necessary.

Q3: My in vivo/in vitro experimental results are inconsistent or unexpected.

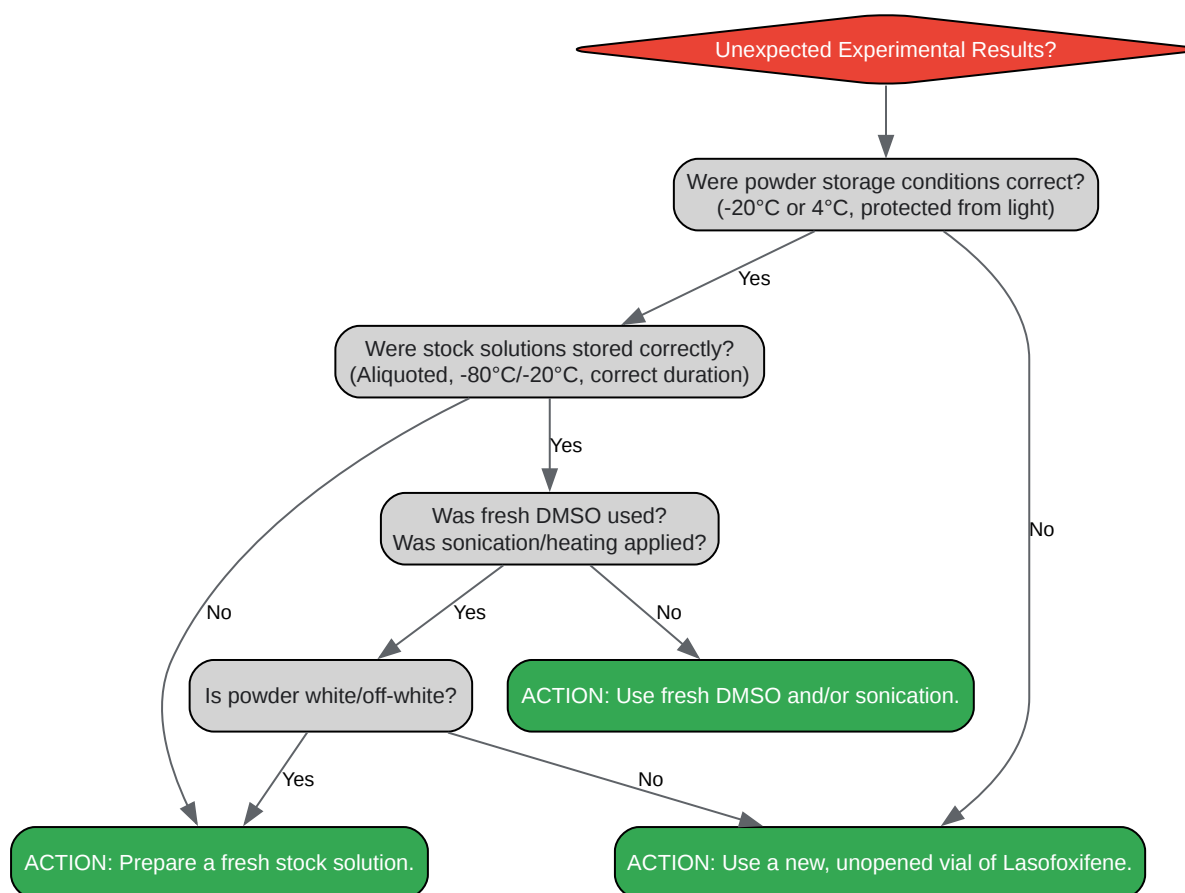
A3: Inconsistent results can stem from compound instability. If you are using a stock solution, ensure it has not been subjected to multiple freeze-thaw cycles, which can inactivate the product. For in vivo experiments, it is highly recommended to prepare fresh working solutions daily. If the powder is suspect, refer to the troubleshooting flowchart below.

Mandatory Visualizations



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Caption: Workflow for Receiving, Storing, and Handling **Lasofoxifene** Powder.



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Caption: Troubleshooting Flowchart for **Lasofoxifene**-Related Experimental Issues.

Experimental Protocols

Protocol 1: Reconstitution of Lasofoxifene Powder for In Vitro Use

This protocol describes the standard procedure for preparing a concentrated stock solution of **Lasofloxifene** in DMSO.

Materials:

- **Lasofloxifene** powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Calibrated precision balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Preparation:** Perform all handling of the powder within a chemical fume hood to minimize inhalation exposure and dust generation. Ensure all glassware and equipment are clean and dry.
- **Weighing:** Tare a sterile polypropylene tube on the balance. Carefully weigh the desired amount of **Lasofloxifene** powder into the tube.
- **Solvent Addition:** Add the calculated volume of high-purity DMSO to the tube to achieve the target concentration (e.g., for a 10 mM stock solution).
- **Dissolution:**
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes.
 - If the powder is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minute intervals until the solution is clear. Gentle warming may also be applied if necessary.
 - Visually inspect the solution against a light source to ensure no particulates are present.

- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents degradation from multiple freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Safety Precautions:

- Always wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat, when handling **Lasofoxifene** powder.
- Minimize dust generation and accumulation. Avoid dry sweeping of spills; instead, use a damp cloth or wet mopping for cleanup.
- Consult the Material Safety Data Sheet (MSDS) for complete safety information before handling.

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References

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